

In Vitro Characterization of Al-10-47: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of **AI-10-47**, a small molecule inhibitor of the protein-protein interaction between Core-Binding Factor Beta (CBF β) and Runt-related transcription factor 1 (RUNX1). This interaction is crucial for the function of the RUNX1 transcription factor, which plays a pivotal role in hematopoiesis and is frequently dysregulated in various cancers, including acute myeloid leukemia (AML) and certain solid tumors. **AI-10-47** serves as a valuable research tool for studying the biological consequences of inhibiting the CBF β -RUNX1 axis.

Core Mechanism of Action

AI-10-47 is a derivative of the initial lead compound AI-4-57, developed to have improved metabolic stability.[1] It functions by allosterically binding to CBFβ, which induces a conformational change that prevents its association with RUNX1. This disruption of the CBFβ-RUNX1 heterodimer leads to the inhibition of RUNX1-mediated gene transcription.

Quantitative Data Summary

The following table summarizes the key quantitative data for the in vitro activity of Al-10-47.



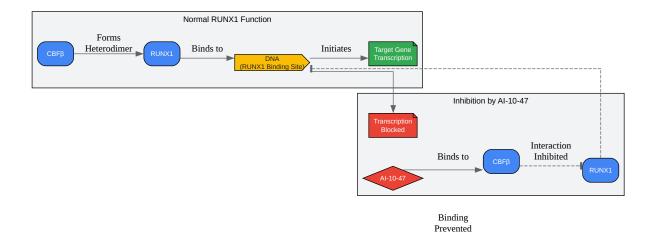
Parameter	Assay	Value	Target	Notes
IC50	FRET	3.2 μΜ	CBFβ-RUNX Interaction	Represents the concentration of AI-10-47 required to inhibit 50% of the CBFβ-RUNX1 interaction in a biochemical assay.[2]

Note: While direct binding affinity data (Kd) for **AI-10-47** from Surface Plasmon Resonance (SPR) or Isothermal Titration Calorimetry (ITC) is not readily available in the reviewed literature, the related and more potent bivalent inhibitor, AI-10-49, has a reported Kd of 168 nM for the CBFβ-SMMHC fusion protein as determined by ITC.[3]

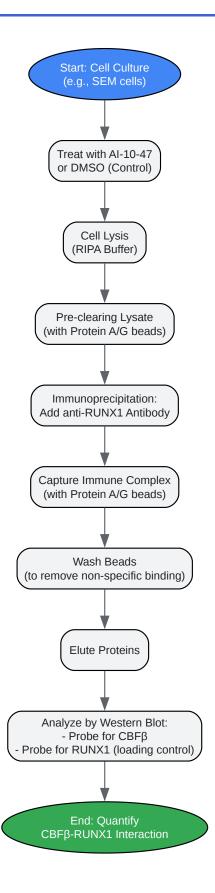
Signaling Pathway and Experimental Workflow Diagrams

To visually represent the mechanism of action and experimental procedures, the following diagrams have been generated using the DOT language.









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References

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